Introduction: The Imperative for Monitoring Fenamidone in Aquatic Environments

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Compound of Interest

Compound Name:	*Fenamidone Metabolite*
CAS No.:	*332855-88-6*
Cat. No.:	*B164970*

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Fenamidone, an imidazolinone fungicide, is widely applied to control Oomycete diseases, such as downy mildew and late blight, on a variety of agricultural crops.[1][2][3] Its mode of action involves the inhibition of mitochondrial respiration in fungi.[1] Following application, fenamidone can enter aquatic ecosystems through runoff and leaching, where it undergoes degradation. One of its significant transformation products is the metabolite RPA 408056. The presence of both the parent compound and its metabolites in water sources is of environmental concern due to their potential toxicity to aquatic life.[4] Therefore, a sensitive, specific, and robust analytical method is essential for the accurate quantification of these residues to ensure environmental safety and regulatory compliance.

This application note presents a detailed protocol for the simultaneous quantification of fenamidone and its metabolite RPA 408056 in water samples. The methodology employs Solid-Phase Extraction (SPE) for sample concentration and cleanup, followed by analysis using Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). This approach provides the high selectivity and sensitivity required for detecting these compounds at trace levels relevant to environmental monitoring.

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Analyte Physicochemical Properties

Understanding the chemical characteristics of fenamidone and RPA 408056 is fundamental to developing an effective analytical method. These properties dictate the choice of extraction sorbents and chromatographic conditions.

Property	Fenamidone (RPA 407213)	RPA 408056
Chemical Structure	(S)-1-anilino-4-methyl-2-methylthio-4-phenylimidazolin-5-one	(S)-5-methyl-2-(methylthio)-5-phenyl-3-amino-4H-imidazol-4-one
Molecular Formula	$C_{17}H_{17}N_3OS$	$C_{11}H_{11}N_3OS$
Molecular Weight	311.4 g/mol [4]	~233.3 g/mol
Water Solubility	7.8 mg/L (at 20 °C)[1]	Data not readily available, expected to be moderately soluble
Log K_ow_ (Octanol-Water Partition Coeff.)	2.8[1]	Lower than parent compound, indicating higher polarity

Overall Analytical Workflow

The entire process, from sample collection to final quantification, is designed to ensure maximum recovery, minimize matrix interference, and provide reliable, reproducible results. The workflow is summarized in the diagram below.

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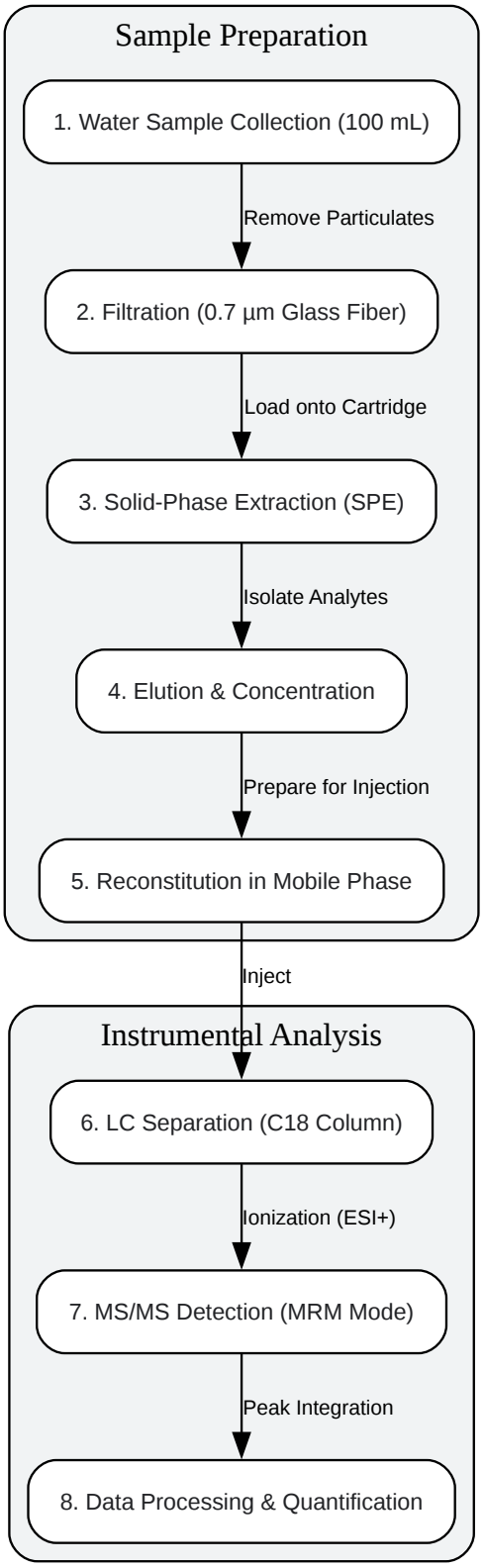

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Caption: High-level workflow for the analysis of Fenamidone and RPA 408056.

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Part 1: Detailed Experimental Protocols

Materials and Reagents

- Standards: Fenamidone (≥98% purity) and RPA 408056 (≥98% purity) analytical reference standards.
- Solvents: Acetonitrile, Methanol (both LC-MS grade); Methylene Chloride (HPLC grade).
- Reagents: Formic acid (LC-MS grade, ~99%); Ammonium formate (LC-MS grade); Acetic Acid (Glacial). Deionized water (18.2 MΩ·cm).
- SPE Cartridges: Polystyrene-divinylbenzene (PS-DVB) polymer cartridges (e.g., 200 mg, 6 mL). This sorbent is effective for retaining moderately polar to non-polar compounds from aqueous matrices.
- Supplies: Volumetric flasks (Class A), pipettes, autosampler vials, 0.7 µm glass fiber filters.

Preparation of Standard Solutions

Accurate standard preparation is critical for quantification. All solutions should be stored in amber glass at ≤10°C and brought to room temperature before use.

- Primary Stock Solutions (~200 µg/mL):
  - Accurately weigh ~20 mg of Fenamidone and RPA 408056 into separate 100 mL volumetric flasks.
  - Dissolve and dilute to volume with acetonitrile. Mix thoroughly by inversion. These solutions are stable for several months when stored properly.
- Intermediate Mixed Standard Solution (~20 µg/mL):
  - Using Class A volumetric pipettes, transfer 10 mL of each ~200 µg/mL primary stock solution into the same 100 mL volumetric flask.
  - Dilute to the mark with acetonitrile and mix by inversion.
- Working Calibration Standards (e.g., 0.5 - 100 ng/mL):

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- Perform serial dilutions of the intermediate mixed standard solution using a reconstitution solvent (e.g., 20:80 acetonitrile:water with 0.1% formic acid) to prepare a series of at least six calibration standards. These standards should bracket the expected concentration range of the samples.

Protocol: Sample Preparation via Solid-Phase Extraction (SPE)

This SPE protocol is designed to concentrate the analytes and remove interfering matrix components like salts and humic substances.

- Sample Pre-treatment:
  - Filter the water sample (100 mL) through a 0.7 µm glass fiber filter to remove suspended particulates that could clog the SPE cartridge.[5]
- SPE Cartridge Conditioning:
  - Causality: This step wets the sorbent and creates a chemical environment conducive to analyte retention.
  - Pass 6 mL of methanol through the PS-DVB cartridge, followed by 6 mL of deionized water.[6] Do not allow the sorbent to go dry before loading the sample.
- Sample Loading:
  - Load the 100 mL filtered water sample onto the conditioned cartridge at a steady flow rate of approximately 5 mL/min.[6]
- Washing:
  - Causality: This step removes polar, water-soluble interferences that were retained on the sorbent without eluting the target analytes.
  - Wash the cartridge with 6 mL of deionized water.[6]

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- Dry the cartridge under vacuum for 30-60 minutes to remove residual water, which can interfere with the subsequent elution step.[7]

- Elution:
  - Causality: A strong organic solvent is used to disrupt the interactions between the analytes and the sorbent, releasing them from the cartridge.
  - Elute the analytes from the cartridge by passing 6-8 mL of acetonitrile or methanol through the sorbent at a slow flow rate (~2 mL/min). Collect the eluate in a clean collection tube.

- Concentration and Reconstitution:
  - Evaporate the eluate to near dryness at 40°C under a gentle stream of nitrogen.
  - Reconstitute the residue in 1.0 mL of a suitable solvent, typically the initial mobile phase composition (e.g., 20:80 acetonitrile:water with 0.1% formic acid). Vortex briefly to ensure complete dissolution.
  - Transfer the final extract to an autosampler vial for LC-MS/MS analysis.

Part 2: Instrumental Analysis & Data

Protocol: LC-MS/MS Analysis

The analysis is performed using a reversed-phase C18 column, which separates compounds based on their hydrophobicity, coupled to a triple quadrupole mass spectrometer for highly selective detection.

2.1.1. Liquid Chromatography (LC) Conditions

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Parameter	Recommended Setting
Column	C18 Reversed-Phase (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40 °C
Gradient Program	Time (min)
0.0	
1.0	
12.0	
15.0	
15.1	
18.0	

2.1.2. Tandem Mass Spectrometry (MS/MS) Conditions

- Rationale: Electrospray ionization in positive mode (ESI+) is chosen as it provides efficient protonation of the nitrogen-containing fenamidone and its metabolite. Multiple Reaction Monitoring (MRM) is used for its superior selectivity and sensitivity, where a specific precursor ion is selected and fragmented, and a resulting unique product ion is monitored. This process acts as a highly specific chemical filter, drastically reducing background noise.

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Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 - 4.5 kV (instrument dependent)
Source Temperature	120 - 150 °C
Desolvation Gas	Nitrogen, at a flow and temperature optimized for the specific instrument
Collision Gas	Argon

2.1.3. MRM Transitions for Quantification and Confirmation

The following precursor → product ion transitions should be used. It is essential to monitor at least two transitions per compound for confident identification, with the most intense transition used for quantification.

Compound	Precursor Ion (m/z)	Product Ion (Quantifier)	Product Ion (Qualifier)
Fenamidone	312.1	194.1	119.1
RPA 408056	234.1	119.1	91.1

Note: The optimal collision energy for each transition must be determined experimentally for the specific mass spectrometer being used.

Method Performance Characteristics

This method, when validated, demonstrates excellent performance for the analysis of fenamidone and RPA 408056 in various water matrices. The following table summarizes typical performance data.

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Parameter	Fenamidone	RPA 408056
Linearity (R^2)	>0.995	>0.995
Limit of Quantification (LOQ)	0.05 µg/L	0.05 µg/L
Limit of Detection (LOD)	0.015 µg/L	0.015 µg/L
Average Recovery (%)	85 - 110%	80 - 105%
Precision (% RSD)	< 15%	< 15%

Values are representative and should be confirmed during in-house method validation according to established guidelines. Recovery studies should be performed by fortifying blank water samples at low, medium, and high concentration levels.[3]

References

- U.S. Environmental Protection Agency. (2019). Drinking Water Exposure Assessment for the Registration Review of Fenamidone. Available at: [Link]
- U.S. Environmental Protection Agency. (1999). Fenamidone (RPA 407213): Method of Analysis for RPA 407213 and Its Metabolites in Soil, Version 2. Available at: [Link]
- Natursim Science Co., Ltd. (2024). Fenamidone - Knowledge. Available at: [Link]
- National Center for Biotechnology Information. (n.d.). Fenamidone. PubChem Compound Database. Available at: [Link]
- University of Hertfordshire. (n.d.). Fenamidone (Ref: RPA 407213). Agriculture and Environment Research Unit (AERU). Available at: [Link]
- Kumar, Y. B., et al. (2020). Analytical method validation, dissipation and safety evaluation of combination fungicides fenamidone + mancozeb and iprovalicarb + propineb in/on tomato. Journal of Food Science and Technology, 57(6), 2061–2069. Available at: [Link]
- Gilson, Inc. (n.d.). Determination of Pesticides in Drinking Water via LC-MS/MS Using Polymeric Solid Phase Extraction Cartridges. Available at: [Link]

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- Waters Corporation. (n.d.). Solid-Phase Extraction (SPE) Method Development. Available at: [Link]
- Phenomenex. (n.d.). The Complete Guide to Solid Phase Extraction (SPE). Available at: [Link]
- Tölgyesi, A., et al. (2021). Optimization of a Multiresidue Analysis of 65 Pesticides in Surface Water Using Solid-Phase Extraction by LC-MS/MS. Molecules, 26(11), 3299. Available at: [Link]
- Agilent Technologies. (n.d.). Determination of Pesticides in Water by SPE and LC/MS/MS in Both Positive and Negative Ion Modes. Available at: [Link]

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Sources

- 1. Fenamidone - Knowledge [natur-sim.com]
- 2. Fenamidone (Ref: RPA 407213) [sitem.herts.ac.uk]
- 3. Analytical method validation, dissipation and safety evaluation of combination fungicides fenamidone + mancozeb and iprovalicarb + propineb in/on tomato - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fenamidone | C17H17N3OS | CID 10403199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. agilent.com [agilent.com]
- 6. analiticaweb.com.br [analiticaweb.com.br]
- 7. mdpi.com [mdpi.com]
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